

Thermal stability issues of Tris(dimethylamino)borane at high temperatures

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Compound of Interest

Compound Name: Tris(dimethylamino)borane

Cat. No.: B1346698

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Technical Support Center: Tris(dimethylamino)borane Thermal Stability

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Tris(dimethylamino)borane**, focusing on its thermal stability at elevated temperatures. Below, you will find troubleshooting guides and frequently asked questions to ensure safe and effective experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the recommended maximum operating temperature for **Tris(dimethylamino)borane**?

A1: **Tris(dimethylamino)borane** is thermally stable up to approximately 200°C when handled under an inert atmosphere.^[1] Above this temperature, it undergoes thermal decomposition. For applications requiring heating, it is crucial to maintain a dry, oxygen-free environment to prevent premature degradation.

Q2: What are the expected decomposition products of **Tris(dimethylamino)borane** at high temperatures?

A2: The thermal decomposition of **Tris(dimethylamino)borane** is a complex process. The primary gaseous product released is dimethylamine.^[1] The remaining boron-containing

compounds can vary, but may include bis(dimethylamino)borane.[2] In some reaction contexts, at approximately 200°C, the formation of 2,4-diamino-1,3,2,4-dithiadiboretanes has been observed, suggesting complex rearrangement and reaction pathways.[3]

Q3: My reaction involving **Tris(dimethylamino)borane** at a high temperature is showing unexpected side products. What could be the cause?

A3: Unexpected side products when heating **Tris(dimethylamino)borane** can arise from several factors:

- **Presence of Air or Moisture:** **Tris(dimethylamino)borane** is highly sensitive to air and moisture, and its reactivity is exacerbated at higher temperatures.[1][4] Contamination can lead to hydrolysis and oxidation, forming various boric acid derivatives and other impurities.
- **Reaction with Solvents:** Protic solvents like water and alcohols will readily react with **Tris(dimethylamino)borane**, leading to its decomposition even at room temperature.[1][4] Ensure all solvents are rigorously dried before use.
- **Temperature Exceeding Stability Limit:** Heating above its decomposition temperature (around 200°C) will inevitably lead to the formation of various decomposition products.[1]

Q4: How should I handle **Tris(dimethylamino)borane** for high-temperature applications?

A4: Due to its air and moisture sensitivity, all manipulations of **Tris(dimethylamino)borane**, especially at elevated temperatures, should be conducted under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.[5][6] Glassware must be thoroughly dried by oven heating or flame drying under vacuum before use.[5][6] Use of dry, aprotic solvents is mandatory.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Reaction failure or low yield at high temperature	1. Degradation of Tris(dimethylamino)borane due to exposure to air/moisture. 2. Reaction temperature is too high, causing rapid decomposition.	1. Ensure all handling is performed under a strict inert atmosphere. Use freshly opened or properly stored reagent. 2. Carefully control the reaction temperature to remain within the stable range of the compound.
Inconsistent results between experiments	1. Variable levels of air/moisture contamination. 2. Inaccurate temperature monitoring or control.	1. Standardize handling procedures using Schlenk or glovebox techniques. 2. Calibrate temperature controllers and ensure the thermocouple is placed correctly for accurate readings.
Formation of solid precipitates	1. Reaction with residual water to form boric acid derivatives. 2. Formation of insoluble polymeric boron-nitrogen compounds at very high temperatures.	1. Rigorously dry all solvents and reagents. 2. Lower the reaction temperature and consider alternative synthetic routes if possible.

Quantitative Data Summary

Property	Value	Reference
Boiling Point	147-148 °C	[7] [8]
Melting Point	-16 °C	[7] [8]
Thermal Stability Limit	~200 °C (under inert atmosphere)	[1]

Experimental Protocols

Thermogravimetric Analysis (TGA) of Tris(dimethylamino)borane

Objective: To determine the thermal stability and decomposition profile of **Tris(dimethylamino)borane**.

Methodology:

- Sample Preparation (Inert Atmosphere): All sample handling must be performed in a glovebox under a nitrogen or argon atmosphere.
- Instrument Setup:
 - Use a TGA instrument equipped with a gas-tight furnace.
 - Select an appropriate crucible material (e.g., alumina or platinum).
 - Purge the TGA furnace with a high-purity inert gas (e.g., nitrogen or argon) at a constant flow rate (e.g., 50-100 mL/min) for a sufficient time to ensure an inert environment.
- Sample Loading:
 - Inside the glovebox, accurately weigh a small amount of **Tris(dimethylamino)borane** (typically 5-10 mg) into the TGA crucible.
 - If possible, use a hermetically sealed pan that can be punctured by the instrument just before the analysis begins. If using an open pan, the TGA must be housed within a glovebox.
- TGA Program:
 - Equilibrate the sample at a low temperature (e.g., 30°C).
 - Ramp the temperature at a controlled rate (e.g., 10°C/min) to a final temperature well above the expected decomposition (e.g., 400°C).
 - Continuously record the sample mass as a function of temperature.

- Data Analysis:
 - Plot the percentage of initial mass versus temperature.
 - Determine the onset temperature of decomposition from the TGA curve.

Differential Scanning Calorimetry (DSC) of Tris(dimethylamino)borane

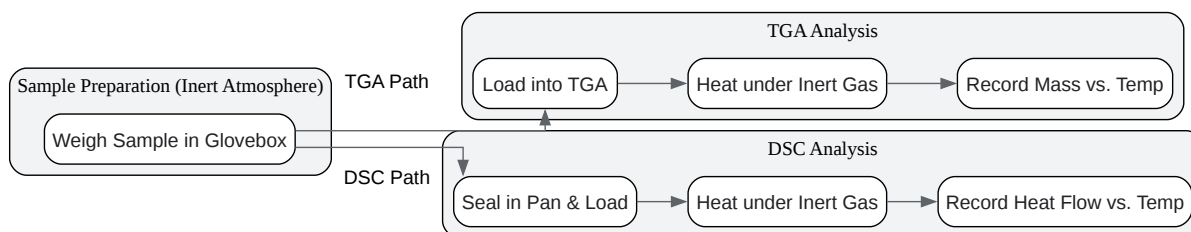
Objective: To determine the temperatures of thermal transitions (e.g., melting, decomposition) and the associated heat flow.

Methodology:

- Sample Preparation (Inert Atmosphere): As with TGA, all sample preparation must be conducted in a glovebox.
- Instrument Setup:
 - Use a DSC instrument capable of operating under a controlled atmosphere.
 - Use hermetically sealed aluminum or stainless steel pans to prevent sample volatilization and reaction with the atmosphere.
- Sample Loading:
 - Inside the glovebox, place a small amount of **Tris(dimethylamino)borane** (typically 2-5 mg) into the DSC pan.
 - Hermetically seal the pan using a crucible press.
 - Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- DSC Program:
 - Equilibrate the cell at a low temperature (e.g., -50°C to observe the melting point).

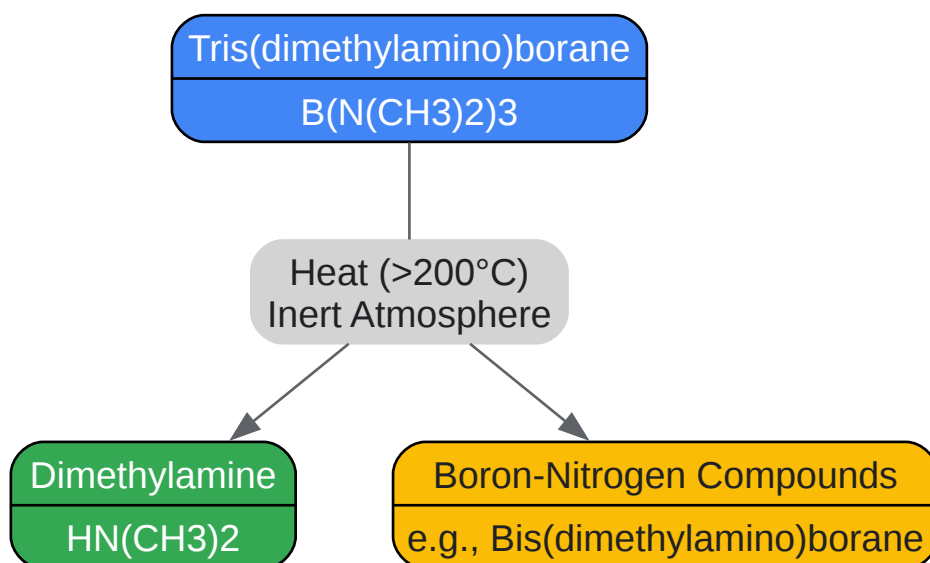
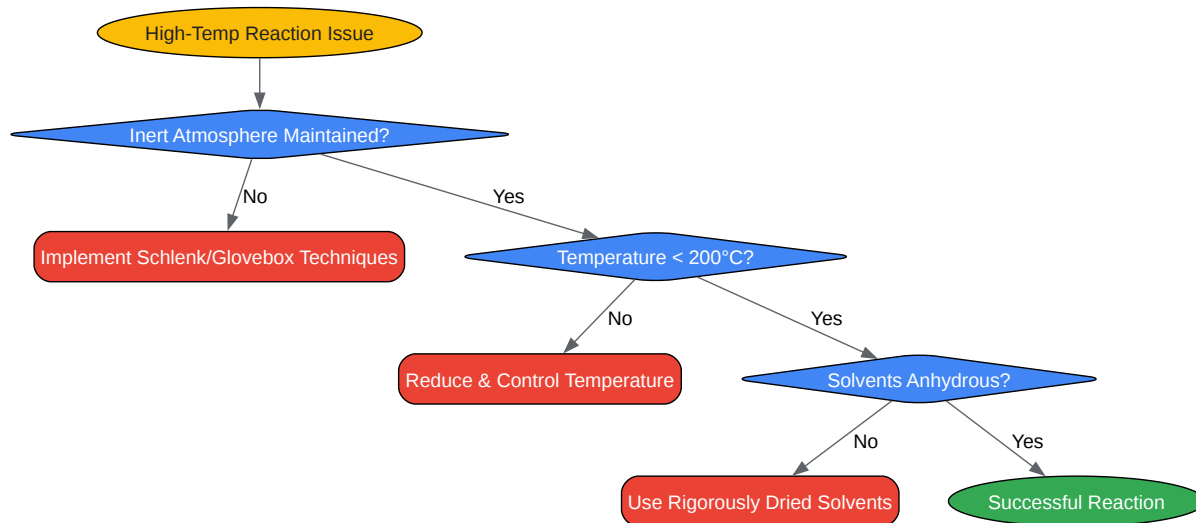
- Ramp the temperature at a controlled rate (e.g., 10°C/min) to a temperature above the decomposition point (e.g., 300°C).
- Record the differential heat flow between the sample and the reference.
- Data Analysis:
 - Plot the heat flow versus temperature.
 - Identify endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition).
 - Determine the onset temperatures and peak temperatures for these transitions.

Visualizations



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Caption: Workflow for TGA and DSC analysis of air-sensitive compounds.



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